

# Macrophylloside D (CAS No. 179457-69-3): A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Macrophylloside D*

Cat. No.: *B15292644*

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**Abstract:** This document provides a comprehensive technical overview of **Macrophylloside D**, a natural glycoside with the CAS number 179457-69-3. **Macrophylloside D** has been identified as a compound with potential therapeutic value, primarily attributed to its antioxidant and anti-inflammatory properties.[1] It belongs to the saponin group of secondary metabolites and is a chromene derivative isolated from the medicinal plant *Gentiana macrophylla*. [1][2] This guide consolidates available data on its chemical properties, biological activities, and isolation methodologies to serve as a foundational resource for researchers in pharmacology and drug development. All products are intended for research purposes only and are not for human consumption.[3]

## Chemical and Physical Properties

**Macrophylloside D** is a phenolic natural product characterized by a complex glycosidic structure.[2][4] Its fundamental properties are summarized below.

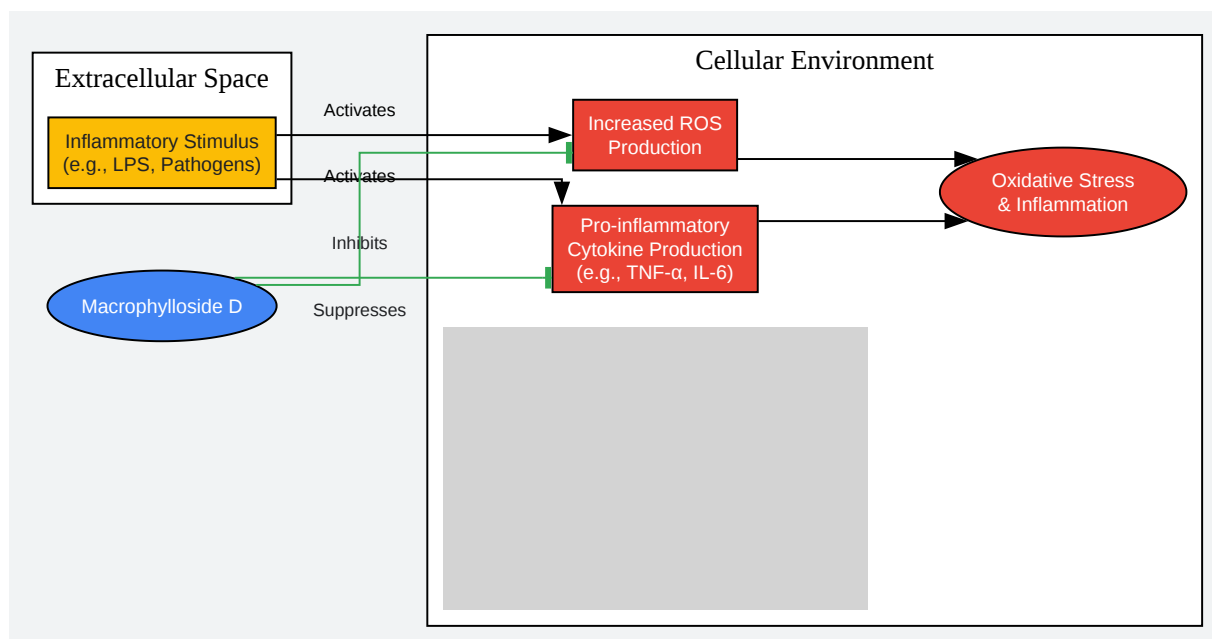
Property	Value	References
CAS Number	179457-69-3	[1][2][3][4][5][6][7]
Molecular Formula	C <sub>25</sub> H <sub>34</sub> O <sub>14</sub>	[1][3]
Molecular Weight	558.5 g/mol	[1]
Compound Type	Phenol, Glycoside, Saponin, Chromene Derivative	[1][2]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone, Pyridine, Methanol, Ethanol.	[2][6][7]
Storage (Powder)	-20°C for up to 3 years.	[3]
Storage (In Solvent)	-80°C for up to 1 year.	[3]

## Biological Activity and Mechanism of Action

**Macrophylloside D** is investigated for its potential therapeutic effects, which are primarily linked to its antioxidant and anti-inflammatory capabilities.[1]

- **Core Bioactivity:** The compound's mode of action is understood to involve the modulation of oxidative pathways and the inhibition of inflammatory responses.[1]
- **Mechanism:** It is reported to exert its effects by regulating reactive oxygen species (ROS) and suppressing the production of pro-inflammatory cytokines.[1] This dual activity makes it a candidate for further investigation in pathologies where oxidative stress and inflammation are key drivers, such as cardiovascular and neurodegenerative disorders.[1]

Below is a diagram illustrating the proposed general mechanism of action for **Macrophylloside D**.



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Proposed Anti-inflammatory & Antioxidant Mechanism of **Macrophylloside D**.

## Experimental Protocols: Isolation and Purification

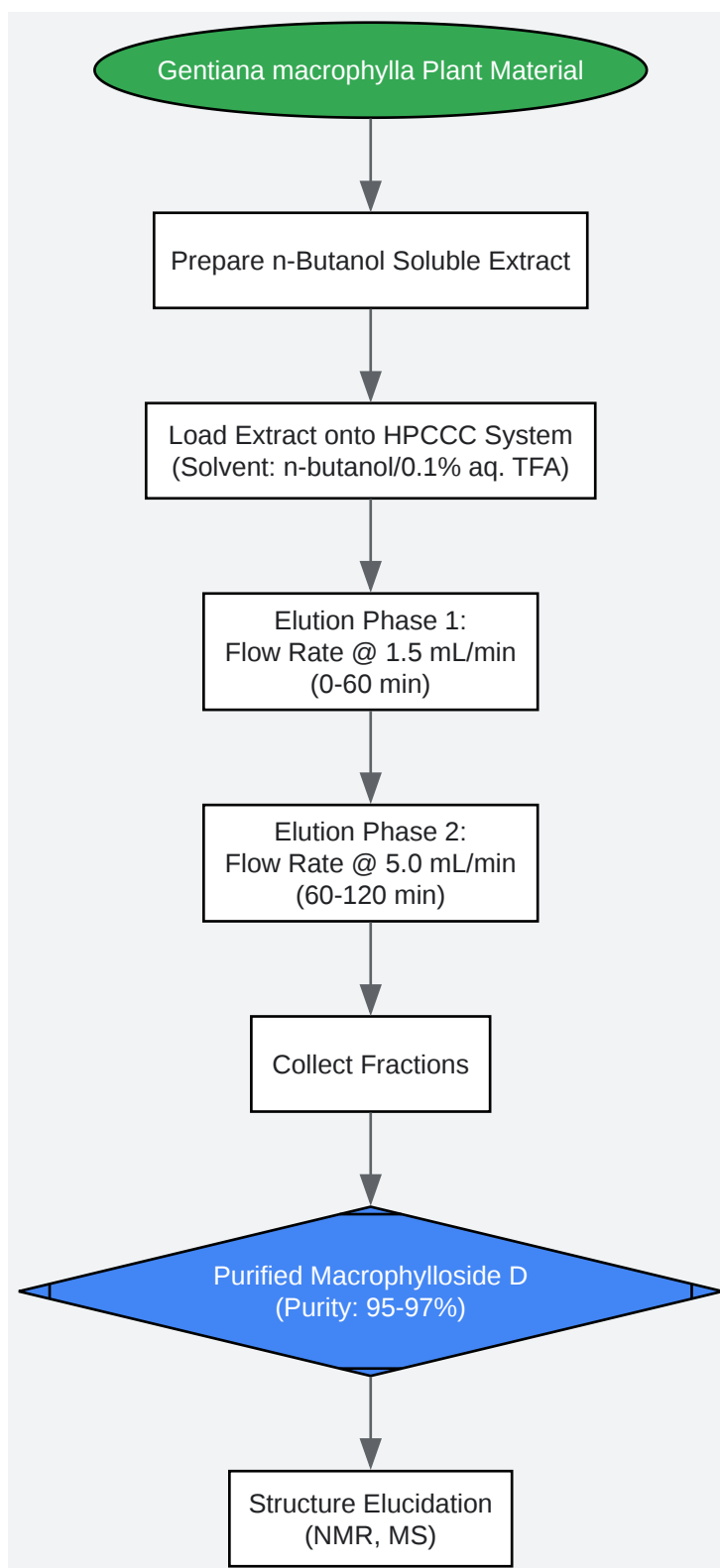
**Macrophylloside D** is naturally sourced from the herbs of *Gentiana macrophylla*.<sup>[4][6]</sup> Its isolation has been successfully achieved using high-performance countercurrent chromatography (HPCCC).<sup>[2]</sup>

Protocol: Isolation via HPCCC

- Sample Preparation: An n-Butanol-soluble extract is prepared from *Gentiana macrophylla*.<sup>[2]</sup>
- Chromatography System:
  - Method: High-Performance Countercurrent Chromatography (HPCCC).<sup>[2]</sup>

- Solvent System: A biphasic solvent system of n-butanol/0.1% aqueous trifluoroacetic acid (1:1, v/v) is used in a normal phase mode.[2]
- Elution Method: A consecutive flow rate gradient is applied.
  - Initial Phase: 1.5 mL/min for the first 60 minutes.[2]
  - Second Phase: The flow rate is increased to 5.0 mL/min from 60 to 120 minutes.[2]
- Yield and Purity: This protocol has been shown to yield **Macrophylloside D** at purities between 95% and 97%.[2] From a 750 mg sample of the extract, yields of 6 mg to 13 mg have been reported.[2]
- Structure Elucidation: The chemical structure of the isolated compound is confirmed using spectroscopic data from <sup>1</sup>H NMR, <sup>13</sup>C NMR, and ESI-Q-TOF-MS, which are then compared with previously reported values.[6]

The workflow for this isolation process is visualized below.



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Workflow for the Isolation of **Macrophylloside D** via HPCCC.

## Applications in Research and Drug Development

Given its antioxidant and anti-inflammatory properties, **Macrophylloside D** is a valuable compound for biomedical research.[1]

- Preclinical Research: It serves as a candidate for investigations into conditions where oxidative stress and chronic inflammation are implicated, including:
  - Cardiovascular diseases[1]
  - Neurodegenerative disorders[1]
  - Other chronic inflammatory diseases[1]
- Tool Compound: Researchers utilize **Macrophylloside D** to study complex cellular signaling pathways and to evaluate its efficacy in various experimental disease models.[1]

The development of macrocyclic compounds like **Macrophylloside D** is a growing area of interest in drug discovery, as they offer the potential to address targets previously considered "undruggable" by traditional small molecules.

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